Large-scale synthesis of (3-Bromopropoxy)benzene

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Compound of Interest

Compound Name:	*p-3-Bromopropylphenyl phenyl ether*
CAS No.:	*16251-33-5*
Cat. No.:	*B8450609*

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An In-Depth Guide to the Large-Scale Synthesis of (3-Bromopropoxy)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

(3-Bromopropoxy)benzene is a valuable chemical intermediate widely utilized in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.[1] Its utility stems from the presence of a reactive bromine atom, which serves as an excellent leaving group for nucleophilic substitution reactions, and a stable phenyl ether moiety. This application note provides a comprehensive, field-proven guide for the large-scale synthesis of (3-Bromopropoxy)benzene via the Williamson ether synthesis. The document details the underlying chemical principles, a step-by-step protocol, critical safety considerations, process optimization strategies, and robust analytical methods for quality control.

Foundational Principles: The Williamson Ether Synthesis

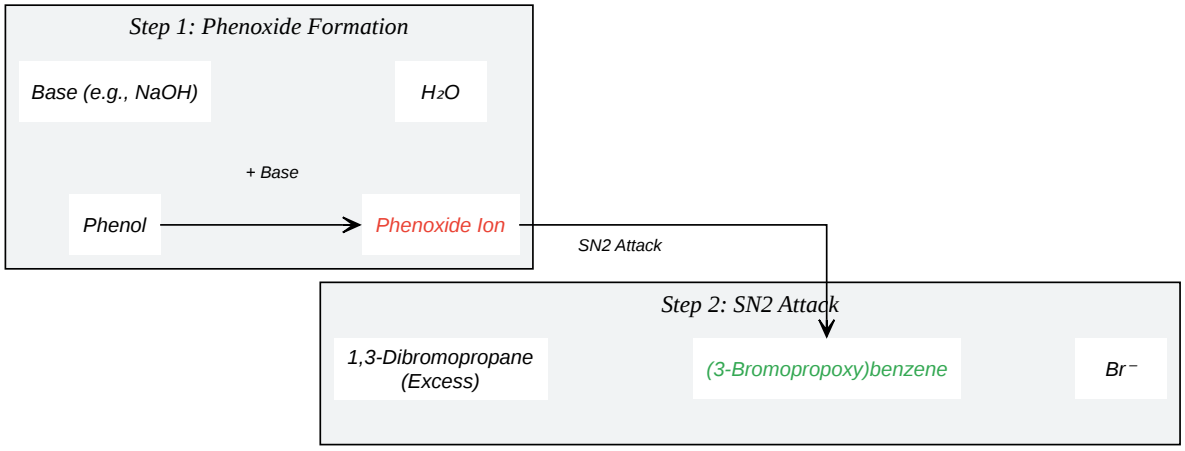
The synthesis of (3-Bromopropoxy)benzene is most reliably achieved on a large scale using the Williamson ether synthesis. This classic organic reaction, first reported in 1850, remains one of the most versatile and widely used methods for preparing ethers.[2][3] The reaction proceeds via a bimolecular nucleophilic substitution (S*(N)2) mechanism.[4]*

The core transformation involves two key steps:

- *Deprotonation: A strong base is used to deprotonate phenol, forming the highly nucleophilic sodium or potassium phenoxide ion.*
- *Nucleophilic Attack: The phenoxide ion then acts as a nucleophile, attacking the electrophilic carbon atom of 1,3-dibromopropane. This occurs in a single, concerted step where the phenoxide attacks from the backside, displacing one of the bromide ions as the leaving group.[2][5]*

To favor the desired monosubstituted product and minimize the formation of the primary byproduct, 1,3-diphenoxypropane, an excess of 1,3-dibromopropane is crucial in a large-scale setting.[6]

Reaction Mechanism Diagram



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Caption: The S(_N)2 mechanism for the synthesis of (3-Bromopropoxy)benzene.

Physicochemical and Safety Data

Accurate data is essential for calculating stoichiometry, predicting behavior during purification, and ensuring safe handling.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	588-63-6	[7][8][9]
Molecular Formula	$C_9H_{11}BrO$	[7][8][10]
Molecular Weight	215.09 g/mol	[7][10]
Appearance	Colorless to pale yellow liquid/solid	[6]
Melting Point	7-11 °C	[6][10]
Boiling Point	130-134 °C at 14 mmHg (136-142 °C at 20 mmHg)	[6][10]
Density	~1.365 g/mL	[10]

Critical Safety Analysis

This synthesis involves hazardous materials that demand strict adherence to safety protocols. The primary hazards are associated with the starting materials, phenol and 1,3-dibromopropane.

- Phenol: Toxic and corrosive. Can cause severe skin burns and eye damage. Harmful if swallowed or inhaled. Handle only in a well-ventilated fume hood with appropriate personal protective equipment (PPE).
- 1,3-Dibromopropane: Flammable liquid and vapor.[11][12] Harmful if swallowed and causes skin irritation.[11][12] It is also toxic to aquatic life with long-lasting effects.[11] All sources of

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ignition must be eliminated from the work area.[11][12]

- *(3-Bromopropoxy)benzene: Causes skin and serious eye irritation.[8] It is also a potential peroxide-forming chemical upon storage.[8]*

Mandatory Personal Protective Equipment (PPE):

- *Chemical-resistant gloves (e.g., Neoprene or PVC).[13]*
- *Chemical safety goggles and a face shield.[11][14]*
- *Flame-retardant lab coat.[14]*
- *Work should be conducted in a chemical fume hood.*

Large-Scale Synthesis Protocol

This protocol is adapted from established laboratory procedures and optimized for a larger scale, targeting a ~1 kg batch size.[6]

Table 2: Reagents and Materials

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Reagent/Material	Molar Mass (g/mol)	Quantity	Moles	Notes
Phenol	94.11	740 g	7.86	High purity grade
1,3-Dibromopropane	201.89	2.0 kg (1.0 L)	9.91	~1.25 molar equivalents
Sodium Hydroxide (NaOH)	40.00	300 g	7.50	0.95 molar equivalents to limit byproduct
Deionized Water	18.02	4.0 L + 1.0 L	-	Used as solvent and for NaOH solution
Dichloromethane (DCM)	84.93	~3.0 L	-	For extraction
Anhydrous Sodium Sulfate	142.04	~200 g	-	For drying

Equipment:

- 10 L jacketed glass reactor with overhead mechanical stirrer, reflux condenser, and addition funnel.
- Heating/cooling circulator for the reactor jacket.
- Large separatory funnel (10 L).
- Rotary evaporator with a large-capacity flask (5 L).
- Vacuum distillation apparatus suitable for high vacuum (<5 mmHg).

Experimental Workflow Diagram

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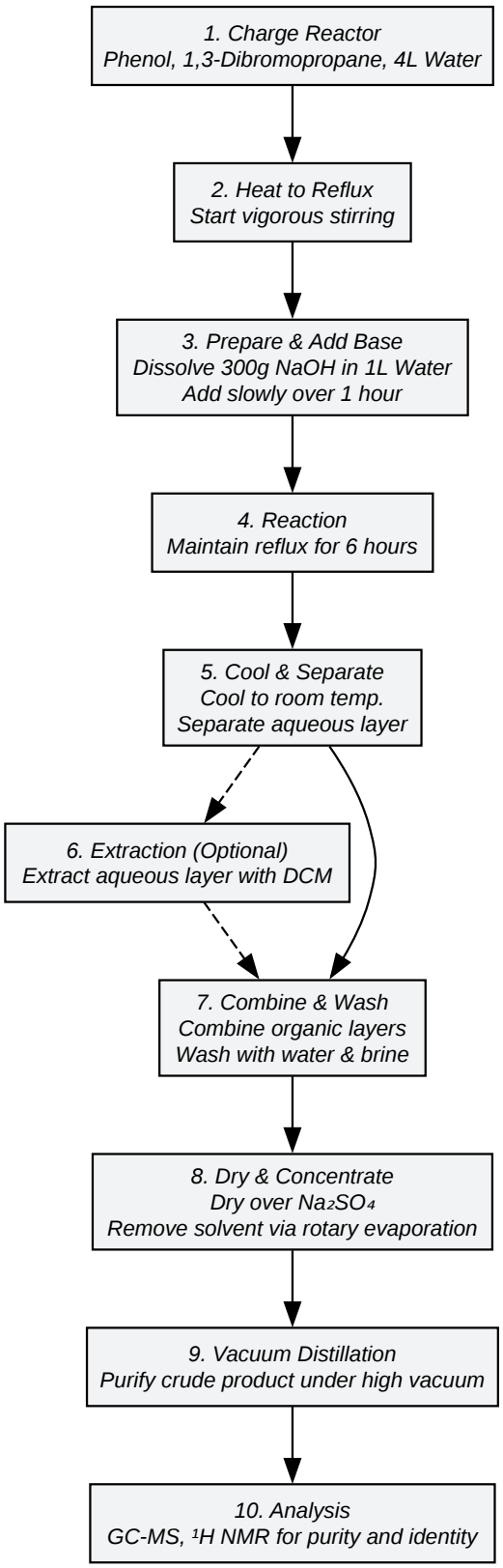

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Sources

- 1. scent.vn [scent.vn]
- 2. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 3. gold-chemistry.org [gold-chemistry.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. 9.5. Williamson ether synthesis | Organic Chemistry 1: An open textbook [courses.lumenlearning.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Benzene, (3-bromopropoxy)- [webbook.nist.gov]
- 8. Benzene, (3-bromopropoxy)- | C9H11BrO | CID 68522 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Benzene, (3-bromopropoxy)- [webbook.nist.gov]
- 10. chemsynthesis.com [chemsynthesis.com]
- 11. lobachemie.com [lobachemie.com]
- 12. 1,3-Dibromopropane - Safety Data Sheet [chemicalbook.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]

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